

The Aquatic Toxicity of Dibutyl Phosphate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dibutyl phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acute and chronic toxicity of **dibutyl phosphate** (DBP) in aquatic organisms. The information is compiled from peer-reviewed scientific literature and regulatory guidelines to support environmental risk assessment and research activities.

Executive Summary

Dibutyl phosphate (DBP), an organophosphate compound, is utilized in various industrial applications. Its potential release into aquatic environments necessitates a thorough understanding of its ecotoxicological effects. This document summarizes the current knowledge on the acute and chronic toxicity of DBP to key aquatic organisms, including fish, invertebrates, and algae. Quantitative toxicity data is presented in standardized tables, and detailed experimental protocols are provided. Furthermore, this guide elucidates the known mechanisms of DBP toxicity, including the disruption of critical signaling pathways, endocrine modulation, induction of oxidative stress, and neurotoxicity, visualized through detailed diagrams.

Quantitative Toxicity Data

The following tables summarize the acute and chronic toxicity data for **dibutyl phosphate** across a range of aquatic organisms. These values are essential for comparative toxicological

assessments and for deriving predicted no-effect concentrations (PNECs) for environmental risk assessments.

Table 1: Acute Toxicity of Dibutyl Phosphate (DBP) to Aquatic Organisms

Species	Test Duration	Endpoint	Concentration (mg/L)	Reference(s)
Danio rerio (Zebrafish)	96 hours	LC50	> 100	[1]
Fish (unspecified)	-	LC50	110 - 130	[2]
Daphnia magna (Water flea)	24 hours	LC50	8.0	[3]
Daphnia magna (Water flea)	48 hours	EC50	210	[2]
Daphnia magna (Neonate)	24 hours	LC50	3.48	[3]
Daphnia magna (Neonate)	48 hours	LC50	2.83	
Algae (unspecified)	-	EC50	92	
Scenedesmus obliquus	96 hours	EC50	15.3	
Chlorella pyrenoidosa	96 hours	EC50	3.14	

LC50: Lethal concentration that kills 50% of the test organisms. EC50: Effective concentration that causes a specified effect in 50% of the test organisms (e.g., immobilization for Daphnia, growth inhibition for algae).

Table 2: Chronic Toxicity of Dibutyl Phosphate (DBP) to Aquatic Organisms

Species	Test Duration	Endpoint	Concentration (mg/L)	Reference(s)
Daphnia magna (Water flea)	21 days	NOEC (Reproduction)	66	

NOEC: No Observed Effect Concentration, the highest tested concentration at which no statistically significant adverse effect is observed.

Experimental Protocols

The toxicity data presented in this guide are primarily derived from studies following standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality, reproducibility, and comparability.

Fish Acute Toxicity Test (based on OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

- Test Organism: Recommended species include Zebrafish (*Danio rerio*) or other standard laboratory species.
- Test Design: A semi-static or flow-through system is typically used. At least five test concentrations in a geometric series are prepared, along with a control group.
- Test Conditions:
 - Temperature: Maintained at a constant, species-appropriate level (e.g., 23 ± 1 °C for Zebrafish).
 - pH: Maintained between 6.0 and 8.5.
 - Dissolved Oxygen: Maintained above 60% of the air saturation value.

- Loading Rate: The biomass of fish per volume of test water is kept low to avoid stress.
- Observations: Mortalities and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 and its 95% confidence limits are calculated using appropriate statistical methods (e.g., probit analysis).

Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

This test evaluates the concentration of a substance that causes immobilization in 50% of *Daphnia magna* over a 48-hour period.

- Test Organism: *Daphnia magna* neonates (less than 24 hours old).
- Test Design: A static test with at least five test concentrations and a control.
- Test Conditions:
 - Temperature: 20 ± 1 °C.
 - Light: A 16-hour light/8-hour dark cycle.
 - Media: A defined culture medium (e.g., Elendt M7).
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis: The EC50 for immobilization at 48 hours is calculated.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (based on OECD Guideline 201)

This test assesses the effect of a substance on the growth of freshwater algae over 72 hours.

- Test Organism: Recommended species include *Pseudokirchneriella subcapitata* or *Scenedesmus subspicatus*.

- **Test Design:** A static test where exponentially growing algal cultures are exposed to at least five concentrations of the test substance.
- **Test Conditions:**
 - **Temperature:** 21-24 °C.
 - **Light:** Continuous, uniform illumination.
 - **Culture Medium:** A nutrient-rich medium.
- **Observations:** Algal growth is measured at 24, 48, and 72 hours using methods such as cell counts or spectrophotometry.
- **Data Analysis:** The EC50 for growth rate inhibition is calculated.

Daphnia magna Reproduction Test (based on OECD Guideline 211)

This chronic test evaluates the impact of a substance on the reproductive output of Daphnia magna over 21 days.

- **Test Organism:** Daphnia magna neonates.
- **Test Design:** A semi-static test where daphnids are individually exposed to a range of concentrations.
- **Test Conditions:** Similar to the acute test, but with regular feeding and renewal of the test solutions.
- **Observations:** Survival of the parent animals and the number of live offspring produced are recorded daily.
- **Data Analysis:** The No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) for reproduction are determined.

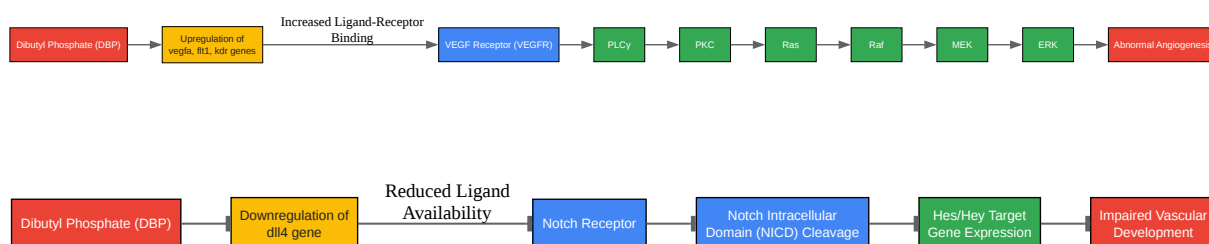
Mechanisms of Toxicity and Signaling Pathways

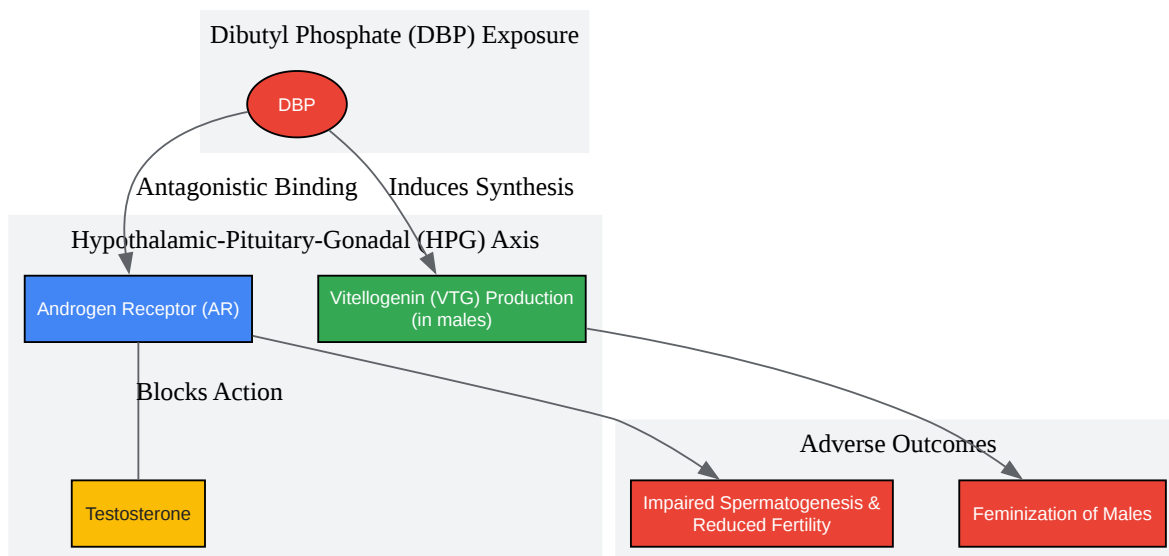
Dibutyl phosphate exerts its toxic effects on aquatic organisms through various mechanisms, including the disruption of essential signaling pathways, endocrine modulation, induction of oxidative stress, and neurotoxicity.

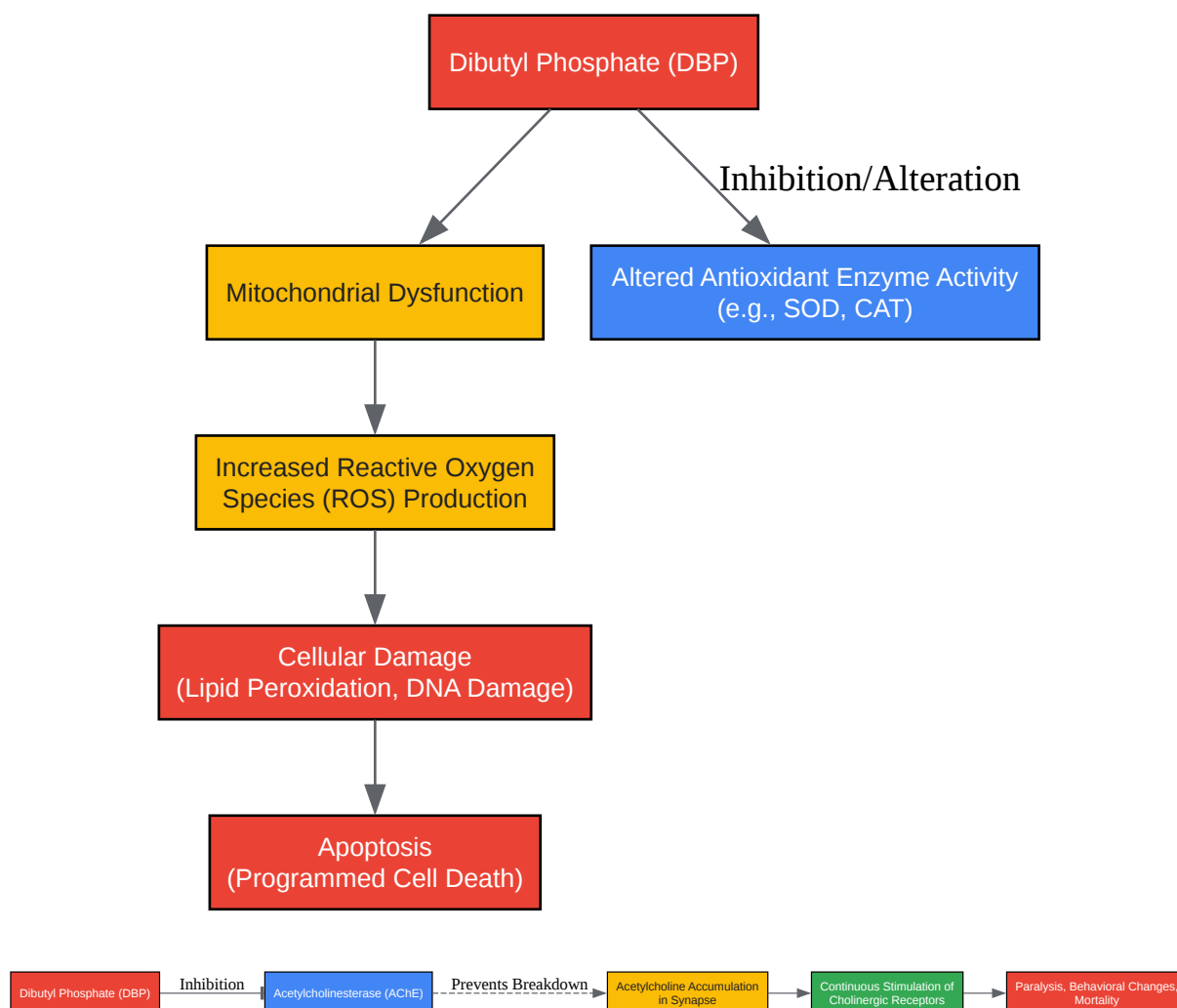
Disruption of Vascular Development Signaling Pathways in Zebrafish

Studies in zebrafish (*Danio rerio*) have demonstrated that DBP can interfere with key signaling pathways crucial for vascular development.

The VEGF pathway is essential for angiogenesis (the formation of new blood vessels). DBP exposure has been shown to upregulate the expression of key genes in this pathway, leading to abnormal blood vessel development.







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